Executive Summary: The "Dual-Handle" Scaffold

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Compound of Interest		
Compound Name:	*4-(2-Hydroxyethyl)cyclohexanol*	
CAS No.:	*74058-21-2*	
Cat. No.:	*B1590616*	Get Quote

4-(2-Hydroxyethyl)cyclohexanol (CAS 74058-21-2) is a bifunctional aliphatic diol that serves as a critical building block in medicinal chemistry and advanced materials science. Unlike simple glycols, this molecule features a rigid cyclohexane core separating a secondary hydroxyl group (ring-bound) from a primary hydroxyl group (tethered via an ethyl chain).

This unique architecture offers two distinct advantages for researchers:

- Orthogonal Reactivity: The steric and electronic differentiation between the primary (

) and secondary (

) alcohols allows for selective functionalization without the need for complex protection-deprotection sequences.
- Conformational Rigidity: The cyclohexane ring provides a defined spatial arrangement (cis/trans isomerism), making it an ideal "spacer" or "linker" in fragment-based drug discovery (FBDD) and proteolysis-targeting chimeras (PROTACs).

Chemical Architecture & Properties

Physicochemical Profile

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Property	Value / Description
CAS Number	74058-21-2
IUPAC Name	4-(2-Hydroxyethyl)cyclohexan-1-ol
Molecular Formula	
Molecular Weight	144.21 g/mol
Appearance	Colorless to pale yellow viscous liquid
Boiling Point	175 °C at 20 mmHg
Solubility	Soluble in water, alcohols, DMSO; Amphiphilic nature
Refractive Index	

Stereochemical Complexity (Cis vs. Trans)

Commercially available 74058-21-2 is typically a mixture of cis and trans isomers. Understanding this stereochemistry is vital for structure-activity relationship (SAR) studies.

- Trans-Isomer: The substituents (hydroxyl and hydroxyethyl) are in a 1,4-diequatorial arrangement (thermodynamically favored). This provides a linear, extended geometry, ideal for rigid linkers.
- Cis-Isomer: One substituent is axial and the other equatorial. This introduces a "kink" in the molecular geometry, which can be exploited to induce turns in peptide mimetics or polymer chains.

Synthetic Pathways & Production

The industrial and laboratory synthesis primarily relies on the catalytic hydrogenation of aromatic precursors. This process converts the planar phenyl ring into a saturated cyclohexane ring.

Primary Route: Hydrogenation of Tyrosol

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The most direct route involves the high-pressure hydrogenation of 4-(2-hydroxyethyl)phenol (Tyrosol).

- Catalyst: Ruthenium on Carbon (Ru/C) or Rhodium on Alumina (Rh/Al

  O

).
- Conditions: 50–100 bar H

  , 80–120 °C.
- Mechanism: Heterogeneous catalysis facilitates the syn-addition of hydrogen across the aromatic system.

Synthetic Workflow Diagram

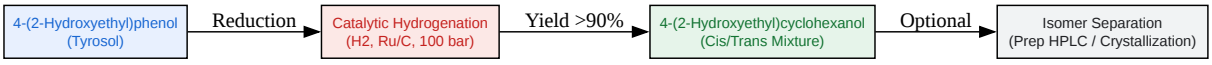

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Figure 1: Catalytic hydrogenation pathway transforming the aromatic phenol into the saturated cyclohexanol scaffold.

Reactivity & Functionalization Strategies

The power of CAS 74058-21-2 lies in the ability to differentiate its two hydroxyl groups. The primary alcohol is sterically accessible and more nucleophilic, while the secondary alcohol is sterically hindered by the ring environment.

Selective Functionalization Protocol

Scenario: You need to attach a drug payload to the primary alcohol while keeping the ring hydroxyl free for solubility or hydrogen bonding.

- Selective Acylation/Silylation:

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- Reagent: 1.05 eq. TBDMS-Cl, Imidazole, DCM, 0 °C.
- Outcome: The primary alcohol reacts >95% selectively due to lower steric hindrance. The secondary alcohol remains untouched.
- Validation:

  H NMR will show a shift in the triplet signal of the

  protons (approx 3.6 ppm) upon protection.

- Oxidation Logic:
  - Reagent: TEMPO/NaOCl (Anelli Oxidation).
  - Outcome: Selective oxidation of the primary alcohol to the carboxylic acid (via aldehyde), creating 4-hydroxycyclohexaneacetic acid. This transforms the linker into a heterobifunctional scaffold (Alcohol + Acid).

Reactivity Logic Diagram

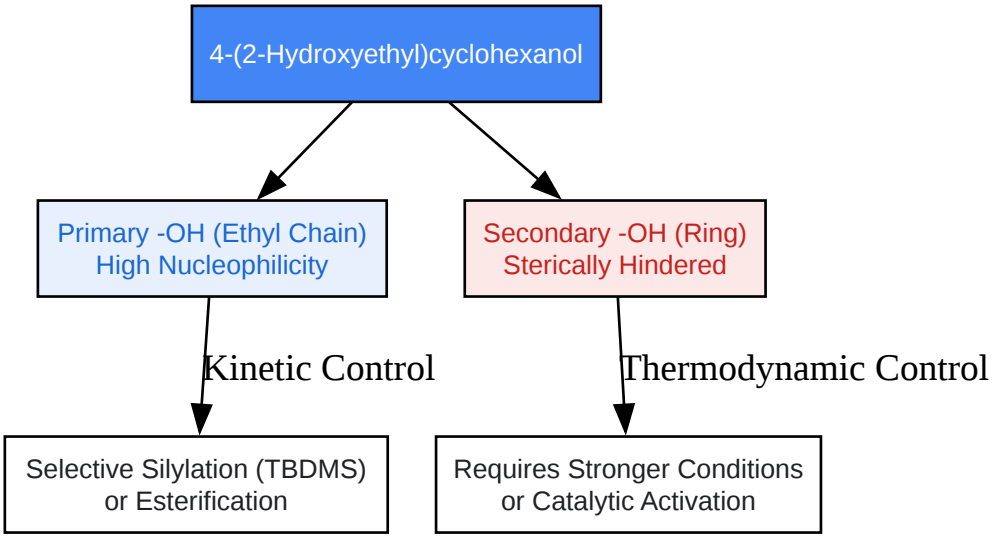

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Figure 2: Orthogonal reactivity map highlighting the kinetic preference of the primary alcohol over the secondary ring alcohol.

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Applications in Drug Development & Materials

Medicinal Chemistry: The "Bioisostere" Advantage

In modern drug design, replacing a phenyl ring with a saturated cyclohexane ring (saturation) often improves physicochemical properties:

- Solubility: The breakdown of planarity and the increase in

  character (Fraction

) significantly enhances aqueous solubility.

- Metabolic Stability: The cyclohexane ring is generally less prone to oxidative metabolism by CYP450 enzymes compared to electron-rich phenyl rings.

- Linker Chemistry: Used in PROTACs to link an E3 ligase ligand to a target protein ligand. The rigid cyclohexane core prevents the "collapse" of the linker, maintaining the necessary distance for ternary complex formation.

Polymer Science

- Hyperbranched Polymers: Used as an

  -type monomer intermediate (after modifying one group) for synthesizing hyperbranched polyesters.

- Polyurethanes: Acts as a chain extender that introduces moisture resistance and mechanical toughness due to the cycloaliphatic ring.

Handling, Stability, and Safety (SDS Summary)

Signal Word: Warning

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Hazard Class	Statement	Precaution
Acute Toxicity (Oral)	H302: Harmful if swallowed	Wash hands thoroughly after handling.
Skin Irritation	H315: Causes skin irritation	Wear protective gloves (Nitrile rubber).
Eye Irritation	H319: Causes serious eye irritation	Wear eye protection/face shield.[1]

Storage:

- Store at room temperature (15–25 °C).
- Hygroscopic: Keep container tightly closed under inert gas (Argon/Nitrogen) if high purity is required for anhydrous reactions.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 7966, Cyclohexanol derivatives. Retrieved from [Link]
- Ritchie, T. J., & Macdonald, S. J. (2009). The impact of aromatic ring count on compound developability—are too many aromatic rings a liability in drug discovery? Drug Discovery Today. (Contextual citation on saturation vs.

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